

Application Notes and Protocols: TAS-114 in Combination with Antimetabolites

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Compound of Interest

Compound Name: TAS-114

Cat. No.: B611158

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Introduction

TAS-114 is an investigational, orally bioavailable small molecule that functions as a dual inhibitor of deoxyuridine triphosphatase (dUTPase) and dihydropyrimidine dehydrogenase (DPD).[1][2][3] This dual mechanism of action is designed to enhance the therapeutic efficacy of fluoropyrimidine-based antimetabolites, such as capecitabine and S-1 (a combination drug of tegafur, gimeracil, and oteracil).[4][5] By inhibiting DPD, the primary enzyme responsible for the catabolism of 5-fluorouracil (5-FU), **TAS-114** increases the bioavailability of 5-FU. Simultaneously, by inhibiting dUTPase, **TAS-114** promotes the misincorporation of 5-fluoro-deoxyuridine triphosphate (FdUTP) and deoxyuridine triphosphate (dUTP) into DNA, leading to DNA damage and subsequent tumor cell death. These application notes provide a summary of key findings from preclinical and clinical studies of **TAS-114** in combination with other antimetabolites, along with detailed protocols for relevant experiments.

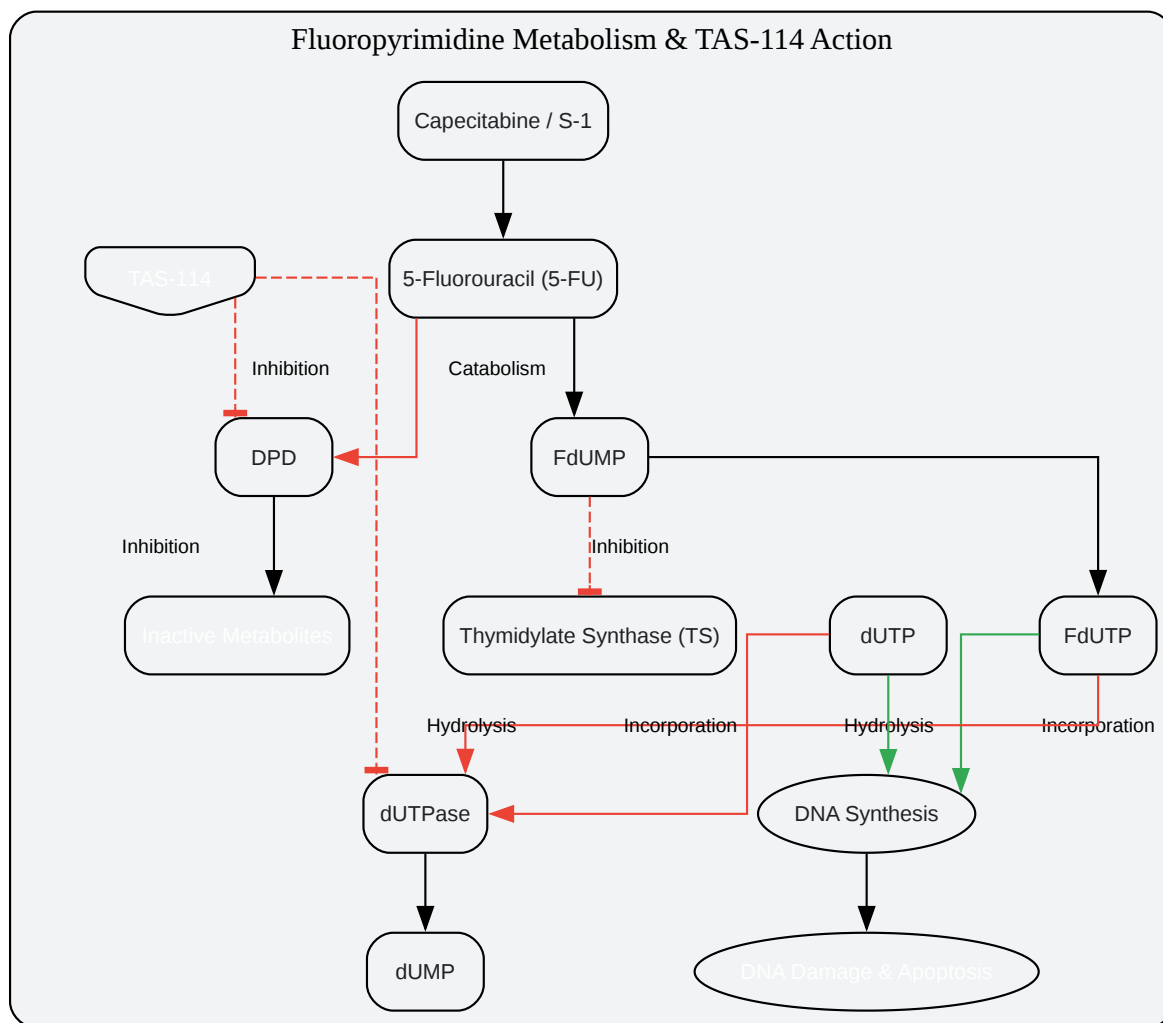
Mechanism of Action: Dual Inhibition Strategy

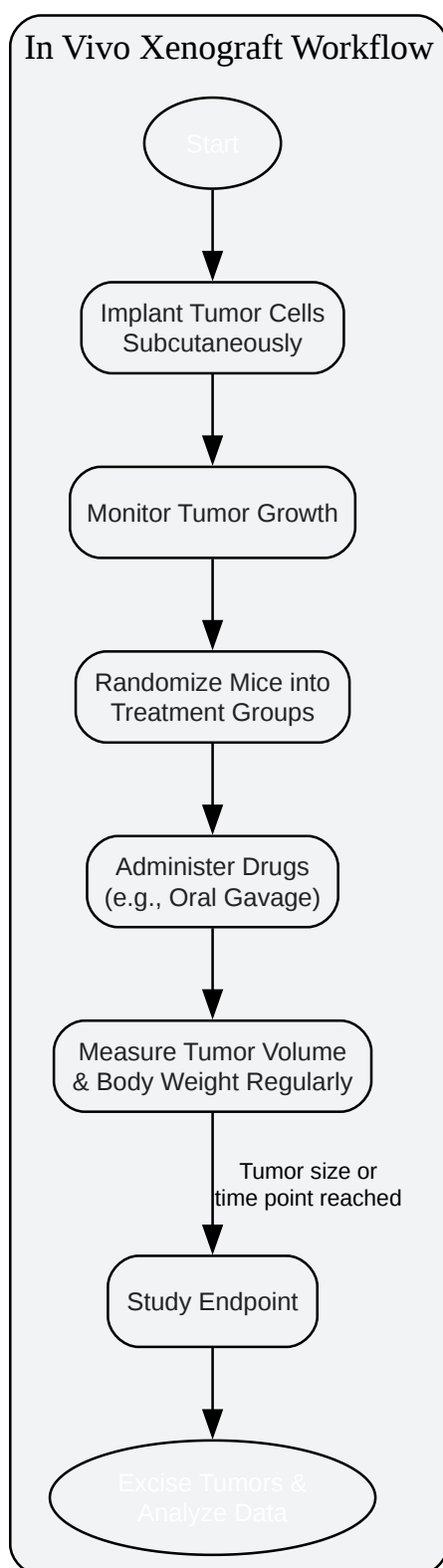
TAS-114's therapeutic potential in combination with fluoropyrimidines stems from its ability to modulate two key enzymes in pyrimidine metabolism.

- **DPD Inhibition:** Dihydropyrimidine dehydrogenase (DPD) is the rate-limiting enzyme in the catabolism of 5-FU. By inhibiting DPD, **TAS-114** prevents the rapid breakdown of 5-FU, thereby increasing its plasma concentration and prolonging its exposure to tumor cells. This

allows for the administration of lower doses of the 5-FU prodrug, potentially reducing dose-related toxicities.

- **dUTPase Inhibition:** Deoxyuridine triphosphatase (dUTPase) plays a crucial role in maintaining DNA integrity by preventing the incorporation of uracil into DNA. Inhibition of dUTPase by **TAS-114** leads to an accumulation of dUTP and FdUTP, the active metabolite of 5-FU. This increased pool of aberrant nucleotides enhances their incorporation into DNA during replication, triggering DNA damage response pathways and ultimately leading to cancer cell apoptosis.





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